

An In-depth Technical Guide to 2-Chlorobenzonitrile: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 2-Chlorobenzonitrile

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Chlorobenzonitrile, a halogenated aromatic nitrile, is a pivotal intermediate in the synthesis of a wide array of organic compounds. Its versatile reactivity, stemming from the presence of both a chloro and a cyano group on the benzene ring, makes it an indispensable building block in the pharmaceutical, agrochemical, and dye industries. This technical guide provides a comprehensive overview of **2-Chlorobenzonitrile**, focusing on its chemical and physical properties, detailed synthesis protocols, spectroscopic data, and key applications, with a particular emphasis on its role in drug development.

Physicochemical Properties of 2-Chlorobenzonitrile

A thorough understanding of the physicochemical properties of **2-Chlorobenzonitrile** is essential for its safe handling, storage, and application in various chemical reactions. The key properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₄ ClN	[1]
Molecular Weight	137.57 g/mol	[1]
Appearance	White to light yellow crystalline solid	[1]
Melting Point	43-46 °C	[1]
Boiling Point	232 °C	[1]
Density	1.18 g/cm ³	[1]
Solubility	Sparingly soluble in water; Soluble in organic solvents like ethanol, ether, and chloroform.	[1]
CAS Number	873-32-5	[1]

Spectroscopic Data of 2-Chlorobenzonitrile

Spectroscopic analysis is crucial for the identification and characterization of **2-Chlorobenzonitrile**. The following tables summarize the key spectroscopic data.

¹H NMR Spectral Data

Chemical Shift (δ) (ppm)	Multiplicity	Coupling Constant (J) (Hz)	Assignment
7.69 - 7.62	m	-	Aromatic CH
7.58 - 7.51	m	-	Aromatic CH
7.45 - 7.38	m	-	Aromatic CH
7.36 - 7.30	m	-	Aromatic CH

Solvent: CDCl₃

¹³C NMR Spectral Data

Chemical Shift (δ) (ppm)	Assignment
134.5	Aromatic C-Cl
134.1	Aromatic CH
133.0	Aromatic CH
129.5	Aromatic CH
127.4	Aromatic CH
116.9	Cyano C (C \equiv N)
113.1	Aromatic C-CN

Solvent: CDCl₃

IR Spectral Data

Wavenumber (cm ⁻¹)	Intensity	Assignment	Reference(s)
3070	Medium	Aromatic C-H stretch	[2]
2225	Strong	C \equiv N stretch	[2]
1585	Medium	Aromatic C=C stretch	[3]
1470	Medium	Aromatic C=C stretch	[3]
1040	Medium	C-Cl stretch	[2]
750	Strong	C-H out-of-plane bend	[3]

Mass Spectrometry Data

m/z	Relative Intensity (%)	Assignment
137	100	[M] ⁺ (Molecular ion)
139	32	[M+2] ⁺ (Isotope peak due to ³⁷ Cl)
102	40	[M - Cl] ⁺
75	15	[C ₆ H ₃] ⁺

Experimental Protocols

Detailed experimental procedures are critical for the successful synthesis and application of **2-Chlorobenzonitrile**. This section provides protocols for its synthesis and its conversion to a key pharmaceutical intermediate.

Synthesis of 2-Chlorobenzonitrile via Ammoxidation of 2-Chlorotoluene

The ammoxidation of 2-chlorotoluene is a widely used industrial method for the synthesis of **2-Chlorobenzonitrile**.^{[4][5][6]} This process typically involves the vapor-phase reaction of 2-chlorotoluene, ammonia, and air over a solid-state catalyst.

Catalyst: Vanadium-based catalysts, often promoted with other metal oxides, are commonly employed. For instance, a V₂O₅/Al₂O₃ catalyst can be used.^[6]

Reaction Conditions:

- Reactants: 2-chlorotoluene, ammonia, and air.
- Temperature: 350-450 °C.^[7]
- Pressure: Atmospheric pressure.
- Catalyst Bed: Fixed-bed or fluidized-bed reactor.

General Procedure:

- A gaseous mixture of 2-chlorotoluene, ammonia, and air is passed through a reactor containing the catalyst.
- The reaction is carried out at the specified temperature and pressure.
- The product stream is cooled to condense the **2-Chlorobenzonitrile**.
- The crude product is then purified by distillation or recrystallization.

A yield of up to 76% has been reported for this reaction.^[7]

Synthesis of 2-Cyano-4-nitroaniline from 2-Chlorobenzonitrile

2-Cyano-4-nitroaniline is a vital intermediate in the synthesis of various dyes and pharmaceuticals.^{[8][9][10]} It can be synthesized from **2-Chlorobenzonitrile** in a two-step process involving nitration followed by ammonolysis.

Step 1: Nitration of **2-Chlorobenzonitrile**

Reagents:

- **2-Chlorobenzonitrile**
- Concentrated Sulfuric Acid (H_2SO_4)
- Concentrated Nitric Acid (HNO_3)

Procedure:

- **2-Chlorobenzonitrile** is dissolved in concentrated sulfuric acid in a reaction vessel equipped with a stirrer and a cooling system.
- The mixture is cooled to 0-5 °C.
- A nitrating mixture (a mixture of concentrated nitric acid and concentrated sulfuric acid) is added dropwise to the solution while maintaining the temperature below 10 °C.

- After the addition is complete, the reaction mixture is stirred for a few hours at a controlled temperature.
- The reaction mixture is then poured onto crushed ice to precipitate the nitrated product, primarily 2-chloro-5-nitrobenzonitrile.
- The precipitate is filtered, washed with cold water until neutral, and dried.

Step 2: Ammonolysis of 2-Chloro-5-nitrobenzonitrile

Reagents:

- 2-Chloro-5-nitrobenzonitrile
- Aqueous Ammonia ($\text{NH}_3 \cdot \text{H}_2\text{O}$) or liquid ammonia
- Solvent (e.g., ethanol, water)
- Phase-transfer catalyst (optional)

Procedure:

- 2-Chloro-5-nitrobenzonitrile is suspended in a suitable solvent in a pressure reactor.
- Aqueous ammonia is added to the reactor.
- The reactor is sealed and heated to a temperature of 100-150 °C for several hours.
- After the reaction is complete, the reactor is cooled, and the pressure is released.
- The product, 2-cyano-4-nitroaniline, precipitates out of the solution upon cooling.
- The precipitate is filtered, washed with water, and dried.

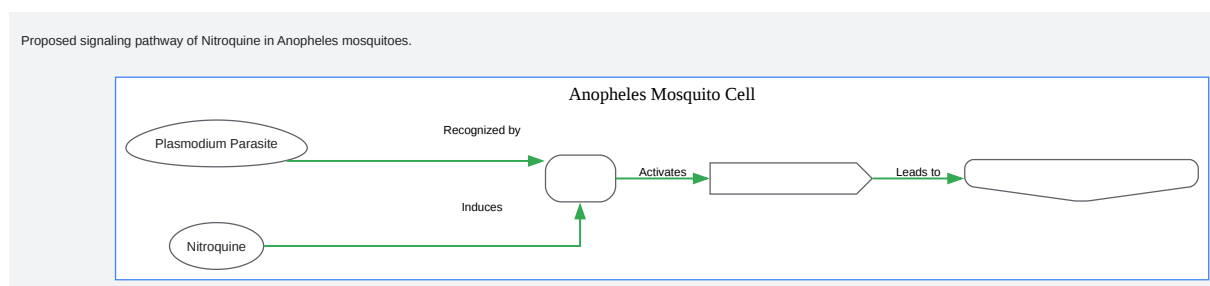
A high yield of 95.7% and a product content of 98% have been reported for this process.[\[10\]](#)

Signaling Pathways and Experimental Workflows

Visualizing complex biological pathways and experimental workflows is crucial for understanding the mechanism of action of drugs and for optimizing synthetic routes.

Proposed Signaling Pathway for Nitroquine Action in Anopheles Mosquitoes

Nitroquine, an antimalarial drug synthesized from a **2-Chlorobenzonitrile** derivative, has been shown to induce a melanization response against Plasmodium parasites in Anopheles mosquitoes.[11][12][13] This response is thought to be mediated by the thioester-containing protein 1 (TEP1) and the prophenoloxidase (PPO) cascade. The following diagram illustrates the proposed signaling pathway.

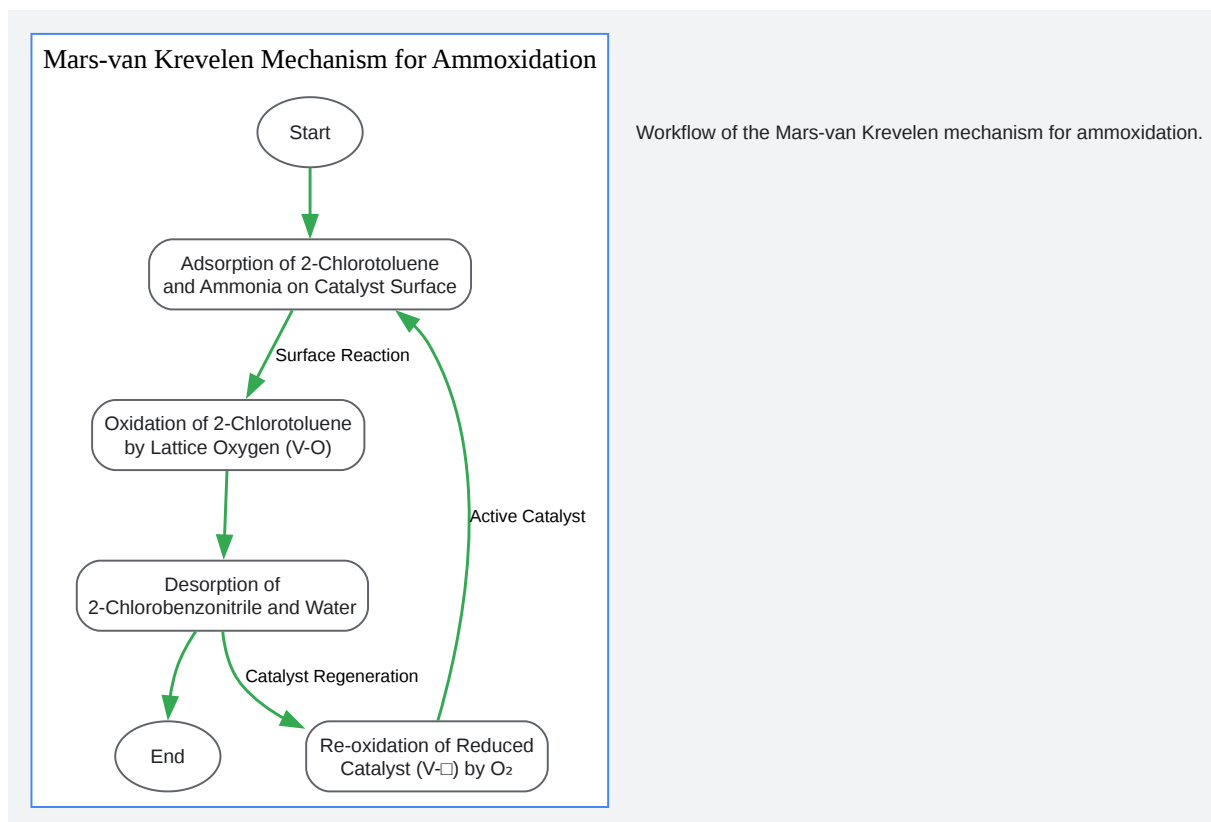


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Caption: Proposed signaling pathway of Nitroquine in Anopheles mosquitoes.

Experimental Workflow: Ammoxidation of 2-Chlorotoluene via the Mars-van Krevelen Mechanism

The ammoxidation of 2-chlorotoluene to **2-chlorobenzonitrile** over a vanadium oxide catalyst is believed to proceed via the Mars-van Krevelen mechanism.[7] This mechanism involves the oxidation of the substrate by the lattice oxygen of the catalyst, followed by the re-oxidation of the reduced catalyst by gaseous oxygen.



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Caption: Workflow of the Mars-van Krevelen mechanism for ammoxidation.

Applications of 2-Chlorobenzonitrile

2-Chlorobenzonitrile is a versatile intermediate with a broad range of applications in various industries.

- **Pharmaceuticals:** It serves as a crucial starting material for the synthesis of various active pharmaceutical ingredients (APIs).^{[4][5]} A notable example is its use in the production of the antimalarial drug nitroquine.^[1]

- **Agrochemicals:** It is used in the manufacturing of herbicides, fungicides, and insecticides, contributing to crop protection and improved agricultural yields.[4]
- **Dyes and Pigments:** **2-Chlorobenzonitrile** is a key precursor in the synthesis of various dyes and pigments.[4] For instance, it is used to produce 2-cyano-4-nitroaniline, an important intermediate for disperse dyes.[8]
- **Chemical Research:** In academic and industrial research, it is utilized as a versatile building block for the synthesis of novel organic compounds and for the development of new synthetic methodologies.

Conclusion

2-Chlorobenzonitrile is a compound of significant industrial and academic interest due to its versatile chemical nature. This technical guide has provided a comprehensive overview of its properties, synthesis, and applications, with a focus on its relevance to researchers, scientists, and drug development professionals. The detailed experimental protocols and spectroscopic data presented herein serve as a valuable resource for those working with this important chemical intermediate. Furthermore, the visualization of the proposed signaling pathway for a drug derived from **2-Chlorobenzonitrile** and the experimental workflow for its synthesis offers deeper insights into its biological and chemical transformations. As research continues to uncover new applications and more efficient synthetic routes, the importance of **2-Chlorobenzonitrile** in the chemical and pharmaceutical industries is expected to grow.

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References

- 1. researchgate.net [researchgate.net]
- 2. 2-Chlorobenzonitrile(873-32-5) IR Spectrum [m.chemicalbook.com]
- 3. uanlch.vscht.cz [uanlch.vscht.cz]
- 4. chem.libretexts.org [chem.libretexts.org]

- 5. Benzonitrile, 2-chloro- [webbook.nist.gov]
- 6. [PDF] One-step selective synthesis of 2-chlorobenzonitrile from 2-chlorotoluene via ammoxidation | Semantic Scholar [semanticscholar.org]
- 7. researchgate.net [researchgate.net]
- 8. whitman.edu [whitman.edu]
- 9. 2-Chlorobenzonitrile | C7H4ClN | CID 13391 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. files01.core.ac.uk [files01.core.ac.uk]
- 11. mesamalaria.org [mesamalaria.org]
- 12. Modulation of Anopheles stephensi Gene Expression by Nitroquine, an Antimalarial Drug against Plasmodium yoelii Infection in the Mosquito - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
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